

Application Notes and Protocols for Low-Energy Neutrino Detection Using Indium-115

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Indium-115

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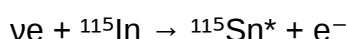
These application notes provide a comprehensive overview and detailed protocols for the utilization of **Indium-115** in the detection of low-energy neutrinos, a field with significant implications for fundamental physics and potentially for advanced analytical techniques.

Introduction

The detection of low-energy neutrinos, particularly those originating from the proton-proton (pp) fusion chain in the Sun, is a crucial endeavor in astrophysics and particle physics. **Indium-115** (^{115}In) offers a unique and promising avenue for real-time spectroscopy of these elusive particles. The primary mechanism for detection is the charged-current inverse beta decay reaction, which provides a distinct delayed coincidence signature, allowing for effective discrimination from background events.^{[1][2]} This technology, primarily advanced through the Low Energy Neutrino Spectroscopy (LENS) project, holds the potential to unravel key aspects of neutrino physics and solar processes.^{[1][2]}

Principle of Detection

The detection of a low-energy electron neutrino (ν_e) by an **Indium-115** nucleus proceeds through the following inverse beta decay reaction:



This reaction has a low energy threshold of approximately 114 keV, making it sensitive to the abundant low-energy solar neutrinos.[1] The resulting Tin-115 (^{115}Sn) nucleus is in an excited state. It subsequently de-excites to its ground state through a cascade of two gamma rays (γ) with a characteristic time delay. This delayed coincidence between the prompt electron signal and the subsequent gamma rays provides a powerful tool for identifying true neutrino events amidst background radiation.[3]

Key Reaction Properties

The unique signature of a neutrino interaction in an **Indium-115** detector is a triple coincidence: a prompt electron followed by two delayed gamma rays. This distinct temporal and spatial correlation is the cornerstone of the experimental technique.[3]

Quantitative Data

The following tables summarize key quantitative parameters associated with the use of **Indium-115** for low-energy neutrino detection.

Parameter	Value	Reference
Target Isotope	^{115}In	[1]
Natural Abundance of ^{115}In	95.7%	[1]
Reaction	$\nu e + ^{115}\text{In} \rightarrow ^{115}\text{Sn}^* + e^-$	[1]
Energy Threshold	~114 keV	[1]
$^{115}\text{Sn}^*$ Excited State Half-life	3.27 μs	[1]
Delayed Gamma Ray Energies	116 keV and 497 keV	[1]
^{115}In Half-life (Beta Decay)	4.41×10^{14} years	

Neutrino Source	Energy Range	Expected Signal in ^{115}In Detector
Solar pp	< 0.42 MeV	Dominant signal
Solar ^7Be	0.862 MeV (line)	Significant contribution
Solar pep	1.44 MeV (line)	Lower but detectable rate
Geo-neutrinos	< 2.6 MeV	Potential for detection

Note: The neutrino capture cross-section is energy-dependent. Detailed cross-section data is crucial for interpreting the detected neutrino spectrum.

Experimental Protocols

Preparation of Indium-Loaded Liquid Scintillator (InLS)

A critical component of an **Indium-115** based detector is the indium-loaded liquid scintillator (InLS). The following protocol outlines a general procedure for its synthesis, based on the principles developed for metal-loaded scintillators.

Objective: To synthesize a stable, transparent, and highly efficient liquid scintillator containing a significant concentration of indium.

Materials:

- Indium Trichloride (InCl_3) or other suitable indium salt
- Carboxylic acid (e.g., 3,5,5-trimethylhexanoic acid)[4]
- Organic solvent (e.g., linear alkylbenzene - LAB, pseudocumene - PC)[3]
- Primary fluor (e.g., 2,5-diphenyloxazole - PPO)[4]
- Wavelength shifter (e.g., 1,4-bis(2-methylstyryl)benzene - bis-MSB)[4]
- Deionized water
- pH meter and adjustment solutions (e.g., NaOH, HCl)

Procedure:

- **Aqueous Solution Preparation:** Dissolve the indium salt in deionized water to create an aqueous solution of a specific molarity.
- **Liquid-Liquid Extraction:**
 - Mix the aqueous indium solution with the carboxylic acid dissolved in the organic solvent.
 - Carefully adjust the pH of the aqueous phase to the optimal value for the formation of the indium-carboxylate complex. This step is critical for achieving high indium loading and stability.[\[3\]](#)
 - Allow the two phases to separate. The indium-carboxylate complex will be extracted into the organic phase.
- **Purification:**
 - Separate the organic phase containing the indium complex.
 - Wash the organic phase with deionized water to remove any remaining impurities.
 - Utilize techniques such as vacuum distillation to remove any residual water and unreacted components.[\[5\]](#)
- **Scintillator Formulation:**
 - Dissolve the purified solid indium carboxylate in the chosen organic solvent to the desired concentration (typically 8-10% by weight).[\[3\]](#)
 - Add the primary fluor (PPO) and wavelength shifter (bis-MSB) to the solution and stir until completely dissolved.
- **Quality Control:**
 - Measure the light yield of the final InLS using a calibrated light source.

- Determine the optical attenuation length at the emission wavelength of the scintillator (around 430 nm) using a spectrophotometer.[3]
- Assess the long-term stability of the solution by monitoring for any precipitation or degradation over time.[3]

Detector Assembly and Data Acquisition

Objective: To construct a detector capable of efficiently detecting the scintillation light produced by neutrino interactions and to acquire the resulting electronic signals for analysis.

Components:

- Containment vessel for the InLS (material should be low in intrinsic radioactivity and compatible with the scintillator)
- Array of photomultiplier tubes (PMTs) surrounding the vessel
- High-voltage power supply for the PMTs
- Signal processing electronics (preamplifiers, amplifiers, discriminators)
- Data acquisition (DAQ) system (e.g., FPGA-based digitizers)[6][7]
- Shielding materials (e.g., lead, water) to reduce external background radiation

Procedure:

- Vessel Preparation: Thoroughly clean the containment vessel to minimize any radioactive contaminants.
- PMT Installation: Mount the PMTs around the vessel to ensure maximum light collection efficiency. The arrangement should be optimized to provide uniform coverage.
- Filling: Carefully fill the vessel with the prepared InLS, avoiding the introduction of any air bubbles or contaminants.

- **Light Sealing:** Ensure the entire detector is light-tight to prevent any external light from reaching the PMTs.
- **Electronics Connection:**
 - Connect the PMTs to the high-voltage power supply.
 - Route the PMT signals to the preamplifiers and then to the main amplifiers.
 - Connect the amplified signals to discriminators to generate logic pulses for triggering.
 - Feed the analog signals into the DAQ system for digitization and recording.
- **Shielding Installation:** Surround the detector with appropriate shielding to minimize background from cosmic rays and environmental radioactivity.

Calibration

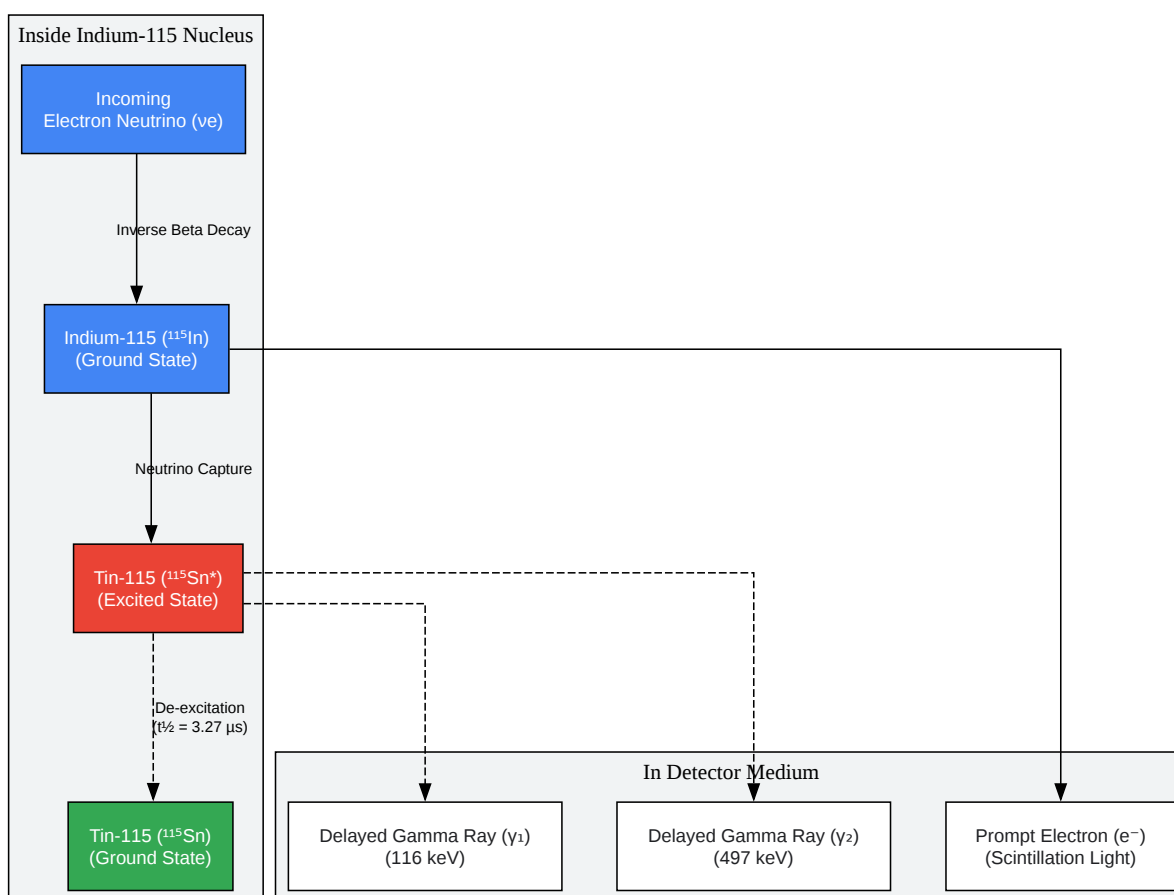
Objective: To determine the energy scale and detection efficiency of the detector.

Procedure:

- **Energy Calibration:**
 - Deploy radioactive sources with known gamma-ray energies (e.g., ^{60}Co , ^{137}Cs , ^{54}Mn) at various positions within the detector volume.
 - Record the resulting spectra and use the photopeaks to establish a relationship between the measured charge (or pulse height) and the deposited energy.
- **Efficiency Calibration:**
 - Use sources with known activities to determine the overall detection efficiency of the detector as a function of energy and position.
 - Neutron sources (e.g., AmBe , ^{252}Cf) can be used to mimic the delayed coincidence signature of the neutrino signal and to calibrate the neutron detection efficiency.[8]

Mandatory Visualizations

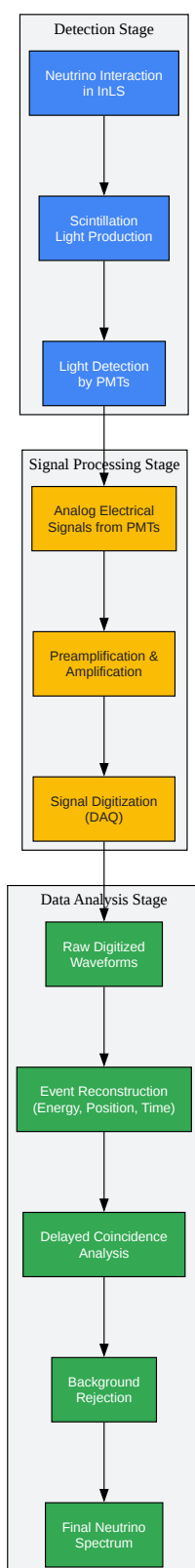
Signaling Pathway of Neutrino Detection



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Caption: Neutrino interaction and subsequent decay pathway in an **Indium-115** detector.

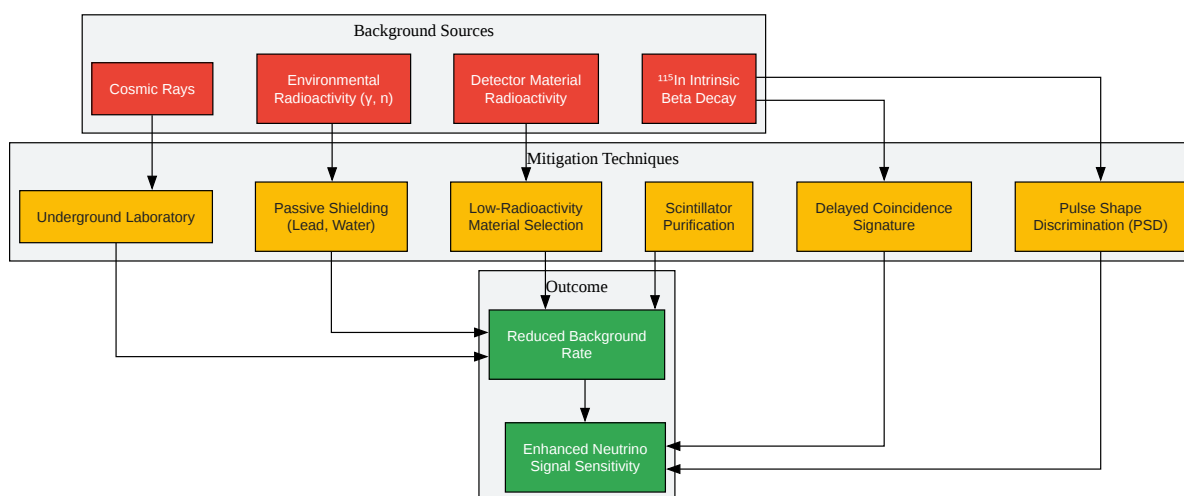
Experimental Workflow



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Caption: Workflow from neutrino detection to data analysis in an **Indium-115** experiment.

Logical Relationship for Background Reduction



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- To cite this document: BenchChem. [Application Notes and Protocols for Low-Energy Neutrino Detection Using Indium-115]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077298#using-indium-115-for-low-energy-neutrino-detection]

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